

4-Chlorophenyl-1,2-epoxybutane-d5 certificate of analysis

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Compound of Interest

Compound Name: 4-Chlorophenyl-1,2-epoxybutane-d5

Cat. No.: B563203

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Technical Guide: 4-Chlorophenyl-1,2-epoxybutane-d5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Chlorophenyl-1,2-epoxybutane-d5**, a deuterated internal standard valuable in bioanalytical and drug metabolism studies. This document outlines its physicochemical properties, a plausible synthetic route, analytical methodologies, and a representative Certificate of Analysis.

Physicochemical Properties

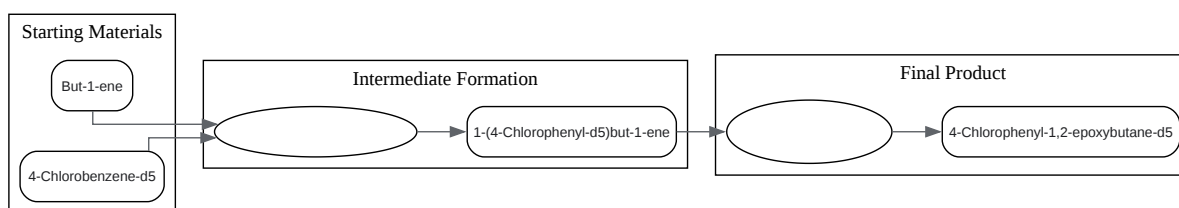
4-Chlorophenyl-1,2-epoxybutane-d5 is the deuterium-labeled form of 4-Chlorophenyl-1,2-epoxybutane. The incorporation of five deuterium atoms provides a distinct mass shift, making it an ideal internal standard for quantitative analysis by mass spectrometry.^[1]

Property	Value	Reference
Chemical Name	2-[2-(4-Chlorophenyl)ethyl]oxirane-d5	[2]
CAS Number	1189717-28-9	[2]
Molecular Formula	C ₁₀ H ₆ D ₅ ClO	[2][3]
Molecular Weight	187.68 g/mol	[2][3]
Appearance	Colorless Oil	[2]
Storage	2-8°C Refrigerator	[2]

Synthesis Pathway

While a specific, detailed synthesis protocol for **4-Chlorophenyl-1,2-epoxybutane-d5** is not publicly available, a plausible synthetic route can be conceptualized based on established organic chemistry principles for epoxidation and deuteration. The synthesis of its non-deuterated analog, 1,2-epoxybutane, is typically achieved through the epoxidation of 1-butene. [4][5] A potential pathway for the deuterated compound could involve the use of a deuterated starting material.

A possible synthetic approach is outlined in the diagram below. This pathway is illustrative and may not represent the actual industrial synthesis method.



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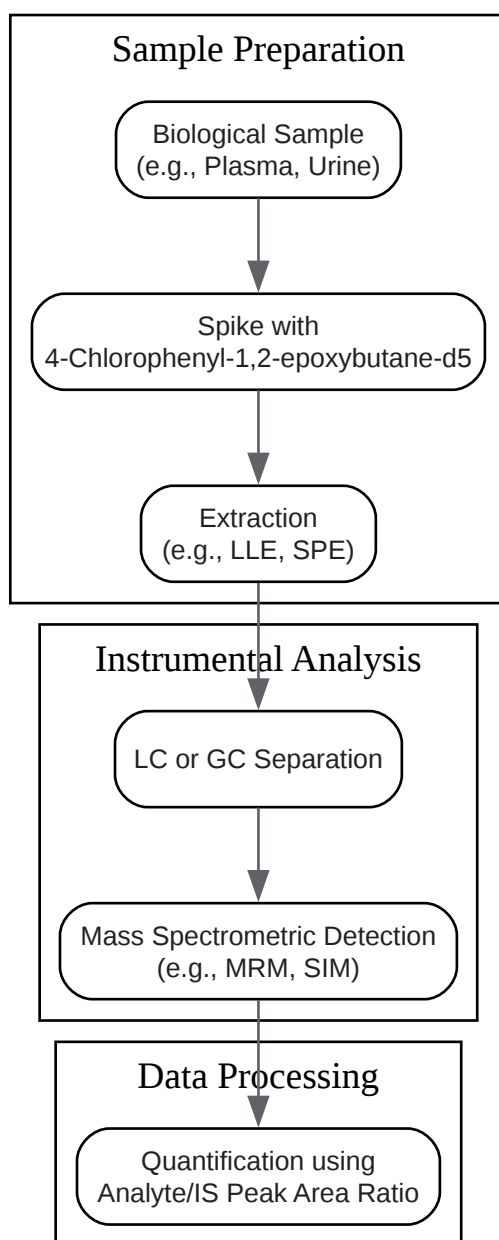
A plausible synthetic pathway for **4-Chlorophenyl-1,2-epoxybutane-d5**.

Analytical Methodology

As an internal standard, **4-Chlorophenyl-1,2-epoxybutane-d5** is primarily utilized in quantitative analytical methods such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).^[1] These techniques allow for the accurate quantification of the non-deuterated analyte in complex biological matrices.

Representative Analytical Workflow

The general workflow for utilizing a deuterated internal standard in a quantitative assay is depicted below.



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A typical analytical workflow using a deuterated internal standard.

Representative Certificate of Analysis

While an official Certificate of Analysis for a specific lot is proprietary, the following table represents the typical data and specifications provided for a high-purity deuterated standard.

Test	Specification	Result	Method
Appearance	Colorless Oil	Conforms	Visual
Purity (by GC-MS)	≥ 98.0%	99.5%	GC-MS
Isotopic Enrichment	≥ 99 atom % D	99.6 atom % D	Mass Spectrometry
¹ H NMR	Conforms to Structure	Conforms	¹ H NMR
Mass Spectrum	Conforms to Structure	Conforms	Mass Spectrometry
Residual Solvents	As per USP <467>	Complies	Headspace GC

Applications

4-Chlorophenyl-1,2-epoxybutane-d5 is identified as a deuterium-labeled version of Butoconazole Impurity 6.[1] Its primary application is as an internal standard for the quantitative analysis of the corresponding non-deuterated impurity in pharmaceutical preparations and biological samples.[1] The use of a stable isotope-labeled internal standard is crucial for correcting for matrix effects and variations in sample preparation and instrument response, thereby ensuring the accuracy and precision of the analytical method.

Safety and Handling

For detailed safety and handling information, it is essential to refer to the Safety Data Sheet (SDS) provided by the supplier. As a general precaution, this chemical should be handled in a well-ventilated area by trained personnel wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

Disclaimer: This document is intended for informational purposes only and is based on publicly available data and scientific principles. It does not constitute a formal Certificate of Analysis for any specific product lot. Users should always refer to the documentation provided by their chemical supplier for definitive specifications and safety information.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. scbt.com [scbt.com]
- 4. 1,2-Epoxybutane - Some Organic Solvents, Resin Monomers and Related Compounds, Pigments and Occupational Exposures in Paint Manufacture and Painting - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 5. 1,2-Epoxybutane - Wikipedia [en.wikipedia.org]
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